

Physical and chemical properties of Dimethyl 2,5-dibromoterephthalate

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Compound of Interest

Compound Name: Dimethyl 2,5-dibromoterephthalate

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An In-Depth Technical Guide to Dimethyl 2,5-dibromoterephthalate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Dimethyl 2,5-dibromoterephthalate**, a versatile building block in materials science and pharmaceutical development. This document details its key characteristics, spectral data, and relevant experimental protocols, presented in a clear and accessible format for laboratory and research applications.

Core Physical and Chemical Properties

Dimethyl 2,5-dibromoterephthalate is a white to off-white solid organic compound. Its structure, featuring a benzene ring substituted with two bromine atoms and two methyl ester groups, makes it a valuable intermediate in a variety of chemical syntheses.^[1]

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₈ Br ₂ O ₄	[2][3]
Molecular Weight	351.98 g/mol	[4]
CAS Number	18014-00-1	[2][3]
Appearance	White to off-white solid/powder	[5]
Melting Point	134-137 °C, 148.6 °C	[2][4]
Boiling Point	362.0 ± 37.0 °C (Predicted)	[5]
Density	1.781 ± 0.06 g/cm ³ (Predicted)	[5]

Solubility Profile

Qualitative assessments indicate that **Dimethyl 2,5-dibromoterephthalate** is soluble in various common organic solvents. Due to its polar functional groups and halogen substituents, it is expected to be soluble in polar aprotic solvents. A comprehensive, quantitative solubility analysis in various solvents is crucial for its application in solution-based reactions and purifications.

Solvent	Qualitative Solubility
Methanol	Soluble (used for recrystallization)
Ethanol	Soluble (used for recrystallization)
Diethyl Ether (Et ₂ O)	Soluble (used for extraction)
Ethyl Acetate (EtOAc)	Soluble (used for extraction)

Spectral Data

¹H NMR Spectroscopy

The proton NMR spectrum of **Dimethyl 2,5-dibromoterephthalate** is characterized by two distinct singlets, corresponding to the aromatic protons and the methyl ester protons.

Chemical Shift (δ)	Multiplicity	Integration	Assignment	Solvent	Reference(s)
8.06 ppm	singlet	2H	Aromatic (C-H)	CDCl ₃	[2]
3.96 ppm	singlet	6H	Methyl (O-CH ₃)	CDCl ₃	[2]
8.01 ppm	singlet	2H	Aromatic (C-H)	DMSO-d ₆	[2]

¹³C NMR Spectroscopy

The carbon NMR spectrum provides further structural confirmation, showing distinct signals for the carbonyl carbons, the aromatic carbons, and the methyl carbons.

Chemical Shift (δ)	Assignment
~165-170 ppm	Carbonyl (C=O)
~125-150 ppm	Aromatic (C-Br, C-C)
~50-65 ppm	Methyl (O-CH ₃)

Infrared (IR) Spectroscopy

The IR spectrum of **Dimethyl 2,5-dibromoterephthalate** displays characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm ⁻¹)	Functional Group
~3100-3000 cm ⁻¹	Aromatic C-H Stretch
~1750-1715 cm ⁻¹	Ester C=O Stretch
~1250-1000 cm ⁻¹	C-O Stretch
~800-600 cm ⁻¹	C-Br Stretch

Key Experimental Protocols

Dimethyl 2,5-dibromoterephthalate is a key reactant in several important organic transformations, including the synthesis of metal-organic frameworks (MOFs) and Suzuki-Miyaura cross-coupling reactions.

Synthesis of Dimethyl 2,5-dibromoterephthalate

A common synthetic route involves the esterification of 2,5-dibromoterephthalic acid.

Materials:

- 2,5-dibromoterephthalic acid
- Methanol
- Thionyl chloride
- Diethyl ether (Et₂O)
- Saturated sodium bicarbonate (NaHCO₃) solution
- Magnesium sulfate (MgSO₄)

Procedure:

- Dissolve 2,5-dibromoterephthalic acid in methanol and bring the solution to reflux.[\[2\]](#)
- Slowly add thionyl chloride to the refluxing solution and continue to reflux for 12 hours.[\[2\]](#)
- Cool the reaction mixture to room temperature and carefully add water.[\[2\]](#)
- Extract the aqueous mixture with diethyl ether.[\[2\]](#)
- Combine the organic layers and wash with saturated sodium bicarbonate solution.[\[2\]](#)
- Dry the organic layer over magnesium sulfate and concentrate under reduced pressure.[\[2\]](#)
- Recrystallize the resulting solid from methanol to yield the pure product.[\[2\]](#)



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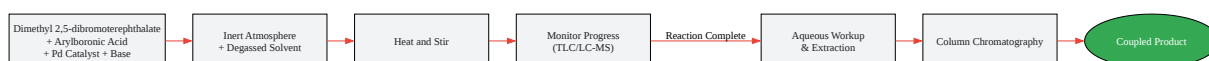
Synthesis of **Dimethyl 2,5-dibromoterephthalate**.

Application in Suzuki-Miyaura Cross-Coupling

Dimethyl 2,5-dibromoterephthalate serves as an excellent substrate in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions to form C-C bonds, a cornerstone of modern drug discovery and materials science.

General Protocol:

- In a reaction vessel, combine **Dimethyl 2,5-dibromoterephthalate**, an appropriate arylboronic acid, a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$), and a base (e.g., K_2CO_3).
- Purge the vessel with an inert gas (e.g., argon or nitrogen).
- Add a degassed solvent system (e.g., a mixture of toluene and water).
- Heat the reaction mixture with stirring for a specified time, monitoring the reaction progress by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature and perform an aqueous workup.
- Extract the product with an organic solvent, dry the organic layer, and concentrate.
- Purify the crude product by column chromatography.



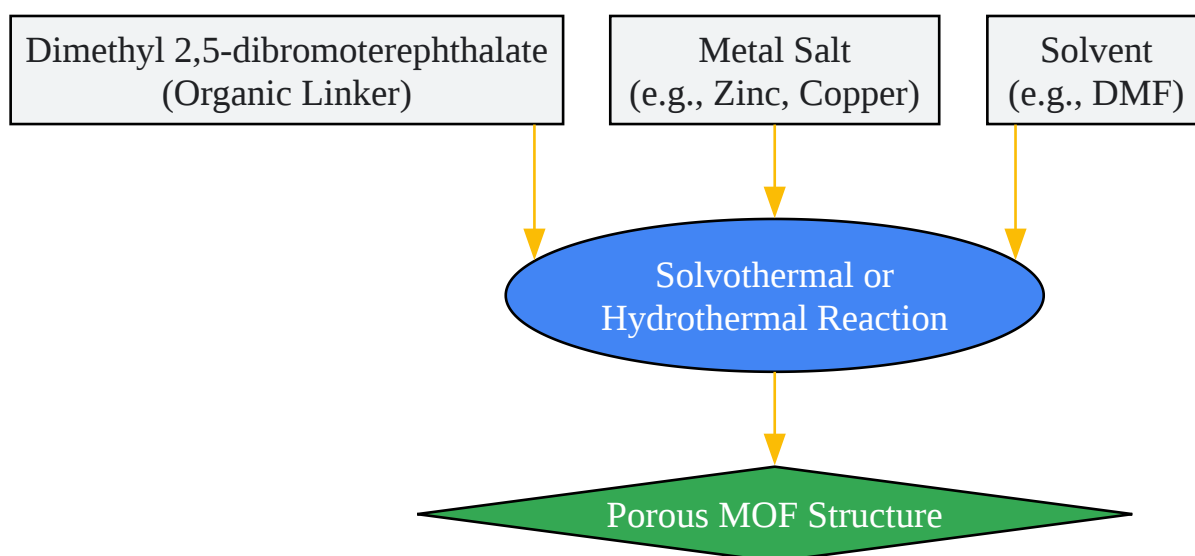
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General workflow for Suzuki-Miyaura cross-coupling.

Use in Metal-Organic Framework (MOF) Synthesis

The rigid structure and difunctional nature of the terephthalate core make this compound an ideal organic linker for the synthesis of Metal-Organic Frameworks (MOFs). These porous materials have applications in gas storage, catalysis, and drug delivery.

Logical Relationship in MOF Synthesis:



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References

- 1. diva-portal.org [diva-portal.org]
- 2. Dimethyl 2,5-dibromoterephthalate | SIELC Technologies [sielc.com]
- 3. benchchem.com [benchchem.com]

- 4. Yoneda Labs [yonedalabs.com]
- 5. m.youtube.com [m.youtube.com]
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